

# Application Notes and Protocols: J-104129

## Solubility for Stock Solutions

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### Compound of Interest

Compound Name: J-104129

Cat. No.: B608162

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These application notes provide detailed protocols for the preparation of stock solutions of **J-104129**, a potent and selective M3 muscarinic receptor antagonist. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

## Introduction

**J-104129** is a key research tool for studying the role of M3 muscarinic receptors in various physiological processes. It exhibits high selectivity for the M3 receptor subtype, making it a valuable compound in drug discovery and pharmacological studies. Proper solubilization is the first step in any experiment involving this compound.

## Data Presentation: Solubility of J-104129 Fumarate

The following table summarizes the maximum solubility of **J-104129** fumarate in dimethyl sulfoxide (DMSO) and ethanol. This data is based on a molecular weight of 500.63 g/mol. Note that the batch-specific molecular weight may vary, which could affect the volumes required for stock solution preparation.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	50.06	100
Ethanol	25.03	50

## Experimental Protocols: Preparation of Stock Solutions

This section provides a step-by-step guide for preparing stock solutions of **J-104129** in DMSO and ethanol.

Materials:

- **J-104129** fumarate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Anhydrous Ethanol
- Sterile, high-quality microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Analytical balance

Protocol for Preparing a 100 mM Stock Solution in DMSO:

- **Weighing the Compound:** Accurately weigh the desired amount of **J-104129** fumarate powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 50.06 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **J-104129** powder. For 50.06 mg, add 1 mL of DMSO.

- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution if necessary, but ensure the vial is securely capped to prevent solvent evaporation.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

#### Protocol for Preparing a 50 mM Stock Solution in Ethanol:

- **Weighing the Compound:** Accurately weigh the desired amount of **J-104129** fumarate powder. To prepare 1 mL of a 50 mM stock solution, weigh out 25.03 mg.
- **Solvent Addition:** Add the calculated volume of ethanol to the vial containing the **J-104129** powder. For 25.03 mg, add 1 mL of ethanol.
- **Dissolution:** Securely cap the vial and vortex until the powder is fully dissolved.
- **Storage:** Store the stock solution in tightly sealed vials at -20°C. As with DMSO stocks, preparing single-use aliquots is recommended.

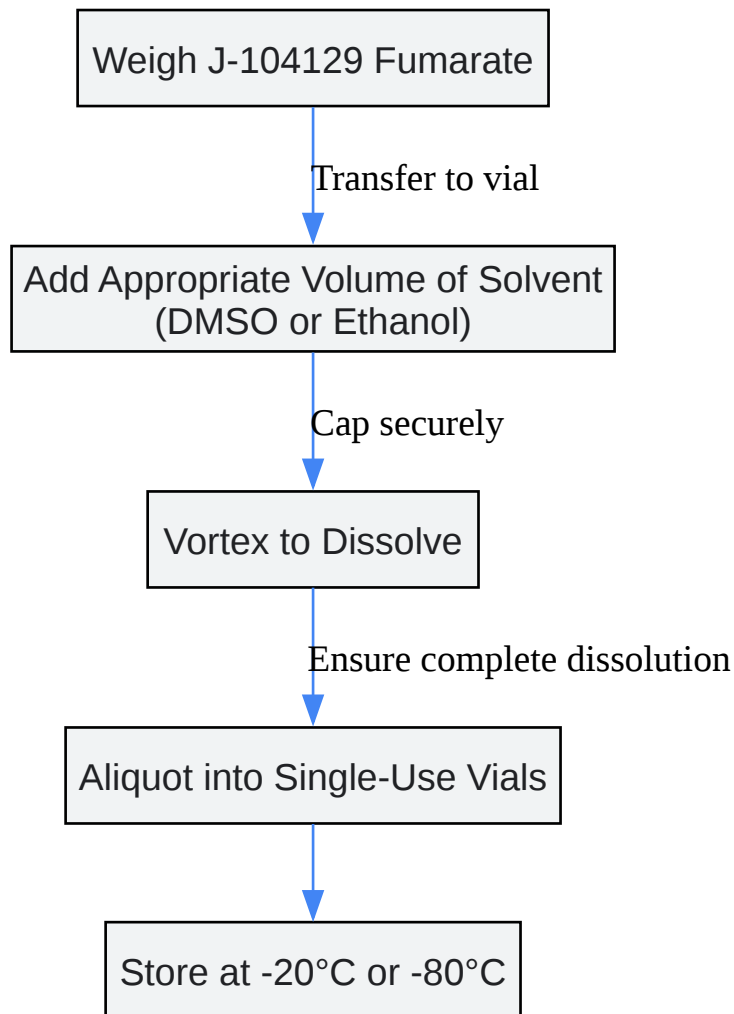
#### Important Considerations:

- Always use high-purity, anhydrous solvents to prevent degradation of the compound.
- Ensure that all equipment is clean and dry before use.
- Perform all handling of the compound and solvents in a well-ventilated area or a fume hood.
- For aqueous-based cellular assays, it is crucial to first dissolve the compound in a solvent like DMSO and then dilute it with the aqueous buffer of choice to the final desired concentration.

## Visualizations

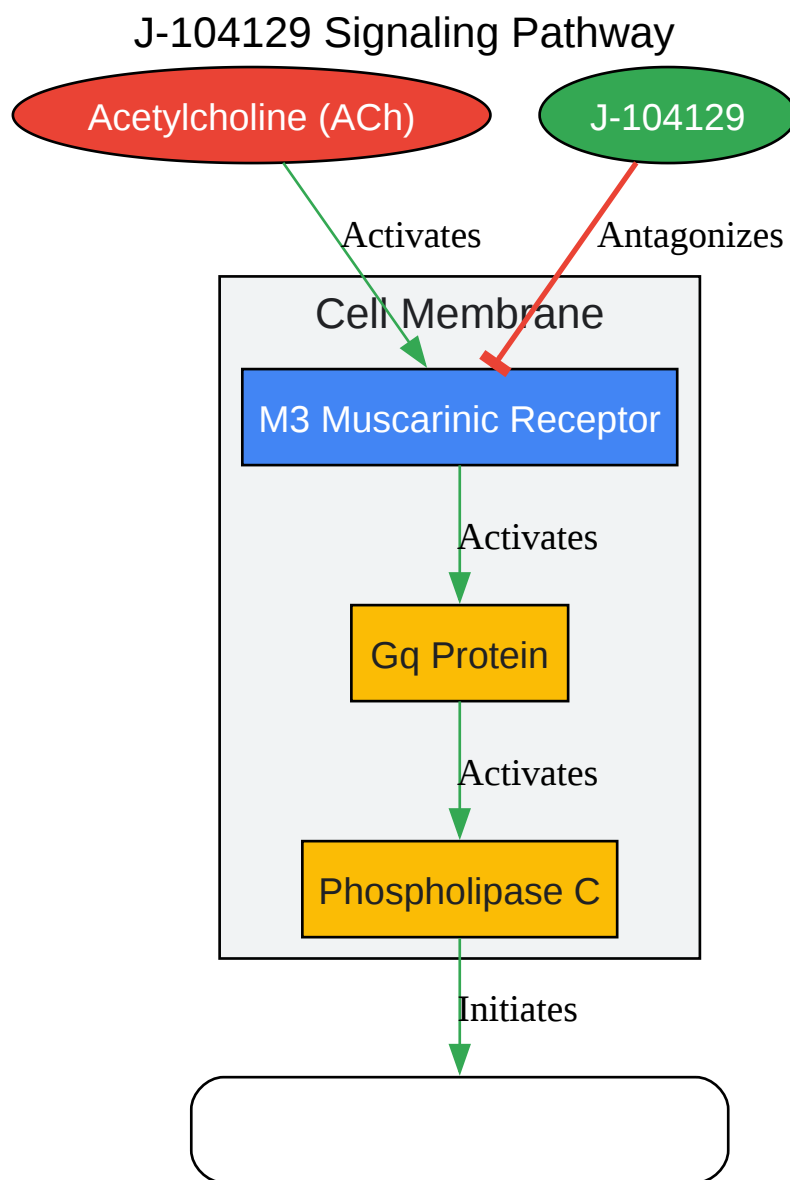
The following diagrams illustrate the experimental workflow for preparing stock solutions and the signaling pathway of **J-104129**.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **J-104129** stock solutions.



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Caption: **J-104129** acts as an antagonist at the M3 muscarinic receptor.

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